

Methyl 2-(hexyloxy)benzoate: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: Methyl 2-(hexyloxy)benzoate

CAS No.: 56306-81-1

Cat. No.: B1351866

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Executive Summary & Chemical Identity

Methyl 2-(hexyloxy)benzoate is a specialized lipophilic ester intermediate primarily utilized in medicinal chemistry to enhance the bioavailability of pharmacophores. Structurally, it is the hexyl ether derivative of methyl salicylate. Its increased lipophilicity (compared to its parent, methyl salicylate) alters its handling requirements, particularly regarding skin permeation and environmental persistence.

This guide provides a self-validating safety protocol for the synthesis, isolation, and storage of this compound, moving beyond generic SDS data to address the specific risks of handling lipophilic aromatic esters in a research setting.

Physicochemical Profile

Property	Value / Description	Experimental Note
CAS Number	Not widely listed; specific isomer	Use IUPAC name for registry searches.
Structure	Methyl o-hexyloxybenzoate	Ether linkage at C2; Ester at C1.
Physical State	Colorless to pale yellow syrup/liquid	Viscosity increases with purity.
Solubility	Immiscible in water; Soluble in DCM, EtOAc, DMF	High LogP indicates rapid cell membrane permeation.
Boiling Point	>250°C (Predicted)	Distillation requires high vacuum (<1 mbar).

Hazard Identification & Toxicology (Structure-Activity Relationship)

Standard GHS classifications for this specific intermediate are often unavailable. The following risk profile is derived from Read-Across methodology using Methyl Salicylate and Methyl 2-(octyloxy)benzoate.

Predicted GHS Classifications

- Skin Irritation (Category 2): The hexyl chain acts as a permeation enhancer, allowing the benzoate core to penetrate the stratum corneum effectively.
- Eye Irritation (Category 2A): Direct contact with the "syrupy" liquid is difficult to rinse, prolonging exposure time.
- Aquatic Toxicity (Category 2/3): High lipophilicity suggests bioaccumulation potential in aquatic organisms. Avoid drain disposal.

Toxicology Insights

- Metabolic Fate: Upon systemic absorption, esterases will likely hydrolyze the methyl ester to 2-(hexyloxy)benzoic acid. Unlike methyl salicylate, the phenolic oxygen is capped with a

hexyl group, preventing the immediate formation of free salicylate (and its associated uncoupling of oxidative phosphorylation) unless the ether bond is metabolically cleaved (typically slower).

- Sensitization: Aromatic esters are known potential sensitizers. Repeated dermal exposure can lead to allergic contact dermatitis.

Engineering Controls & Personal Protective Equipment (PPE)

The "Permeation" Defense Strategy

Standard nitrile gloves may offer insufficient protection for prolonged handling of hexyloxy-substituted aromatics due to the compound's lipophilic nature.

- Glove Selection:
 - Routine Handling: Double-gloved Nitrile (minimum 0.11 mm thickness). Change outer glove every 30 minutes.
 - Spill Cleanup: Silver Shield (Laminate) or Viton gloves are required.
- Respiratory Protection:
 - Low vapor pressure reduces inhalation risk at room temperature.
 - Critical: If heating or distilling, use a localized exhaust snorkel or fume hood. At elevated temperatures, aerosolization of the ester can cause severe respiratory tract irritation.

Containment

- Glassware: Use silanized glassware if maximizing yield is critical (prevents sticking of the viscous oil).
- Transfer: Avoid pouring. Use positive-displacement pipettes for small volumes to handle viscosity accurately and prevent dripping.

Synthesis & Handling Protocol (Williamson Ether Synthesis)

Context: The most common generation of this compound involves alkylating Methyl Salicylate with 1-Bromohexane.

Workflow Logic

The synthesis utilizes a base-mediated alkylation. The primary safety risks here are not just the product, but the synergistic hazard of the solvent (DMF) and the alkylating agent (1-Bromohexane).

Step-by-Step Safety Protocol

Step 1: Reagent Preparation

- Hazard: 1-Bromohexane is a lachrymator and irritant.
- Control: Dispense only in a fume hood.
- Chemistry: Methyl Salicylate (1.0 eq) + Potassium Carbonate (1.5 eq) + 1-Bromohexane (1.2 eq).

Step 2: Reaction (The "Runaway" Check)

- Solvent: Dimethylformamide (DMF).
- Risk: Heating DMF with base can lead to thermal decomposition if overheated (>100°C).
- Protocol: Maintain reaction temperature at 50–60°C. Do not exceed 80°C. Use an oil bath with a redundant temperature probe (internal and external).

Step 3: Quenching & Isolation (The Emulsion Risk)

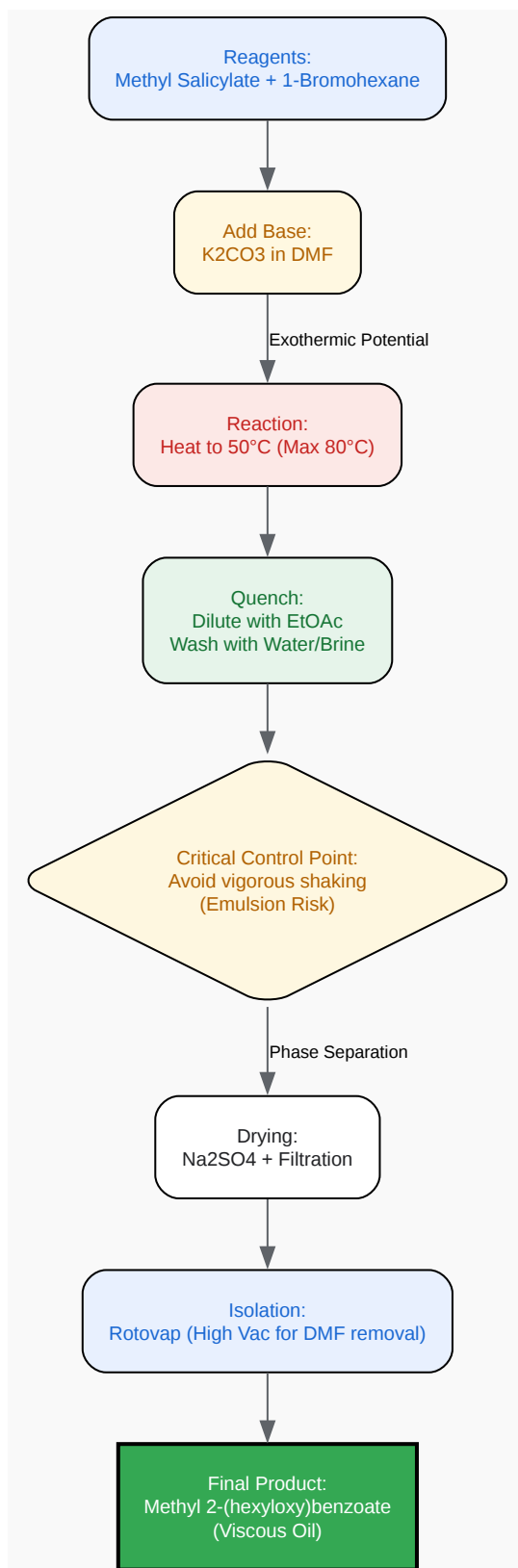
- Issue: The product is a surfactant-like oil. Partitioning with water/organic solvent often creates stubborn emulsions.

- **Safety Implication:** Researchers often shake separatory funnels vigorously to break emulsions, increasing pressure and spill risk.
- **Solution:** Use Brine (saturated NaCl) immediately during the first wash. Do not shake violently; use a gentle rocking motion.

Step 4: Solvent Removal

- **Hazard:** Residual DMF is toxic (Reprotoxic 1B).
- **Protocol:** Use a rotary evaporator with a high-vacuum pump. Water bath at 50°C.
- **Validation:** The final product should be a clear oil. Any turbidity suggests residual salts or water.

Visual Workflow (DOT)



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Caption: Synthesis workflow highlighting critical safety control points for DMF removal and emulsion management.

Storage & Stability

Unlike simple esters, the hexyloxy group adds steric bulk, slightly protecting the ester from hydrolysis, but moisture sensitivity remains a concern.

- Storage Conditions: Store at 2–8°C (Refrigerated).
- Container: Amber glass with a Teflon-lined cap.
- Incompatibility: Strong oxidizers (due to the ether oxygen) and strong bases (saponification of the ester).
- Shelf-Life: Re-test purity (TLC/NMR) every 6 months. Look for the appearance of 2-(hexyloxy)benzoic acid (hydrolysis product) or salicylic acid (ether cleavage, rare).

Emergency Response Protocols

Scenario	Immediate Action	Technical Rationale
Skin Contact	Wash with polyethylene glycol (PEG 400) or ethanol, then soap/water.	The compound is lipophilic; water alone will not effectively remove it from skin pores.
Eye Exposure	Irrigate for 15 mins. Consult ophthalmologist.	Viscous oils trap against the cornea; prolonged irrigation is vital.
Spill (Bench)	Absorb with vermiculite. Clean surface with acetone.	Acetone is required to solubilize the oily residue; water will just spread it.
Fire	Use CO2 or Dry Chemical.[1] Do NOT use water jet.	Water jet will spread the burning oil (Class B fire).

References

- Synthesis Methodology

- Patent: "Amine compounds having anti-inflammatory, antifungal, antiparasitic and anticancer activity." EP2950649A2.[2] (Describes the alkylation of methyl salicylate with 1-bromohexane).
- Source:
- Toxicological Read-Across (Methyl Salicylate)
 - Source: PubChem Compound Summary for CID 4133, Methyl Salicyl
 - Source:
- Toxicological Read-Across (Methyl 2-methoxybenzoate)
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Sources

- [1. ICSC 1187 - METHYL BENZOATE \[chemicalsafety.ilo.org\]](#)
- [2. METHYL BENZOATE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
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